

# (5-Mercapto-1,3,4-thiadiazol-2-ylthio)acetic Acid

## proper disposal procedures

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### Compound of Interest

Compound Name: (5-Mercapto-1,3,4-thiadiazol-2-ylthio)acetic Acid

Cat. No.: B184625

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## Proper Disposal of (5-Mercapto-1,3,4-thiadiazol-2-ylthio)acetic Acid

This document provides detailed procedures for the safe and compliant disposal of **(5-Mercapto-1,3,4-thiadiazol-2-ylthio)acetic Acid**, a crucial aspect of laboratory safety and environmental responsibility. Adherence to these guidelines is essential for researchers, scientists, and drug development professionals.

## Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **(5-Mercapto-1,3,4-thiadiazol-2-ylthio)acetic Acid** with appropriate personal protective equipment (PPE). This compound is categorized as a skin and eye irritant.<sup>[1]</sup>

Key Safety Measures:

- Personal Protective Equipment (PPE): Always wear protective gloves and eye protection.<sup>[1]</sup>
- Ventilation: Use in a well-ventilated area, and employ a local exhaust system if dust or aerosol generation is likely.<sup>[1]</sup>
- Handling: Avoid contact with skin, eyes, and clothing. Wash hands and face thoroughly after handling.<sup>[1]</sup>

- Storage: Keep the container tightly closed and store it in a cool, dark place.[1]

## Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent contamination and ensure safety.

Spill Cleanup Protocol:

- Isolate the Area: Cordon off the spill area to restrict access to non-essential personnel.[1]
- Use Personal Protective Equipment: Ensure you are wearing the appropriate PPE before addressing the spill.[1]
- Containment: Prevent the product from entering drains, waterways, or the soil.[1]
- Cleanup: Carefully sweep the spilled material into an airtight container, avoiding dust dispersal.[1]
- Disposal of Cleanup Materials: The collected material and any contaminated absorbent materials should be promptly disposed of as hazardous waste in accordance with local regulations.[1]

## Step-by-Step Disposal Procedure

The disposal of **(5-Mercapto-1,3,4-thiadiazol-2-ylthio)acetic Acid** must comply with all local, state, and federal regulations.

- Waste Identification: This product is considered hazardous waste. Consult the US EPA guidelines for Identification and Listing of Hazardous Waste in 40 CFR Parts 261 for detailed classification.[1]
- Waste Collection:
  - Collect waste material in a designated, properly labeled, and sealed container.
  - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

- Approved Disposal Method:
  - The recommended method of disposal is through a licensed chemical waste disposal company.
  - One approved method is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber system.  
[\[1\]](#)
- Environmental Protection: Under no circumstances should this chemical be allowed to enter the environment, drains, waterways, or soil.[\[1\]](#)

## Chemical and Physical Properties

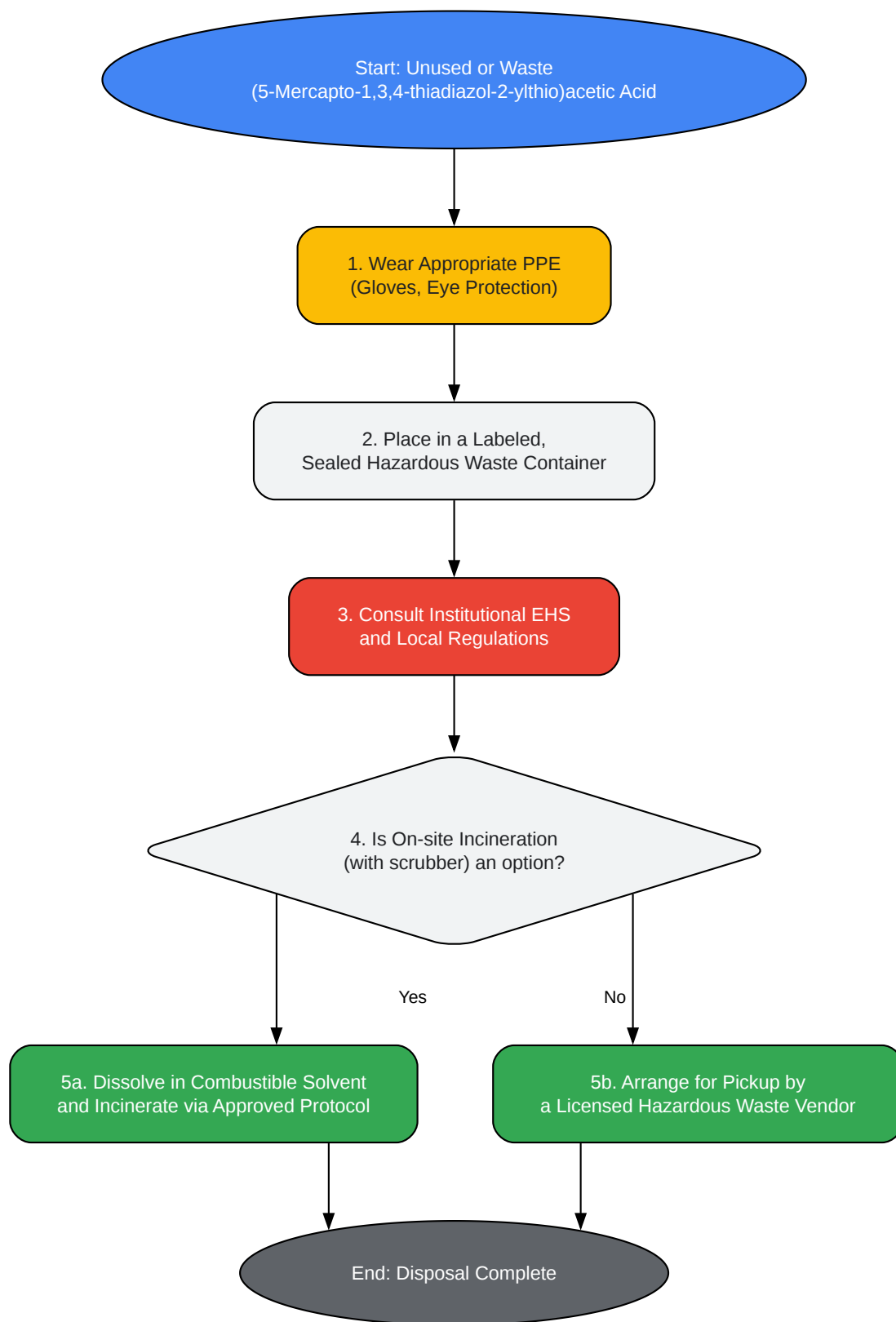
A summary of the key properties of **(5-Mercapto-1,3,4-thiadiazol-2-ylthio)acetic Acid** is provided below.

Property	Value
Chemical Formula	C <sub>4</sub> H <sub>4</sub> N <sub>2</sub> O <sub>2</sub> S <sub>3</sub>
Molecular Weight	208.27
Appearance	Light orange to yellow to green powder/crystal
Purity	>97.0% (HPLC)(T)
CAS Registry Number	53723-88-9
Melting Point	165 - 169 °C

(Source: TCI America Safety Data Sheet[\[1\]](#), Chem-Impex[\[2\]](#))

## Visualized Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(5-Mercapto-1,3,4-thiadiazol-2-ylthio)acetic Acid**.



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Caption: Disposal workflow for **(5-Mercapto-1,3,4-thiadiazol-2-ylthio)acetic Acid**.

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## References

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